

An In-depth Technical Guide to 2-Hydroxyterephthalic Acid (CAS 636-94-2)

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Compound of Interest

Compound Name: 2-Hydroxyterephthalic acid

Cat. No.: B1213156

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **2-Hydroxyterephthalic acid** (CAS 636-94-2), a substituted aromatic dicarboxylic acid. Also known as 2-Hydroxy-1,4-benzenedicarboxylic acid or H2BDC-OH, this compound is a derivative of terephthalic acid and serves as a versatile molecule in various scientific fields.^[1] This document details its chemical and physical properties, primary applications, and relevant experimental protocols.

Core Chemical and Physical Properties

2-Hydroxyterephthalic acid is a white to yellow or orange crystalline solid.^{[2][3]} Its structure consists of a benzene ring substituted with two carboxylic acid groups and one hydroxyl group.^{[1][4]} This arrangement of functional groups imparts specific reactivity and makes it a valuable precursor in synthesis.

Table 1: Physicochemical Properties of **2-Hydroxyterephthalic Acid**

Property	Value	Source(s)
CAS Number	636-94-2	[5] [6] [7] [8] [9]
Molecular Formula	C ₈ H ₆ O ₅	[1] [5] [6] [7] [8]
Molecular Weight	182.13 g/mol	[1] [5] [6] [7] [8] [10]
Melting Point	312-317 °C	[3] [7] [11] [12] [13]
Boiling Point (Predicted)	436.9 ± 40.0 °C at 760 mmHg	[3] [13]
Density (Predicted)	1.612 ± 0.06 g/cm ³	[3] [13]
pKa (Predicted)	2.56 ± 0.10	[4]
Solubility	Sparingly soluble in water; Soluble in hot methanol.	[4] [14]
Appearance	White to yellow to orange powder or crystal.	[2] [3]

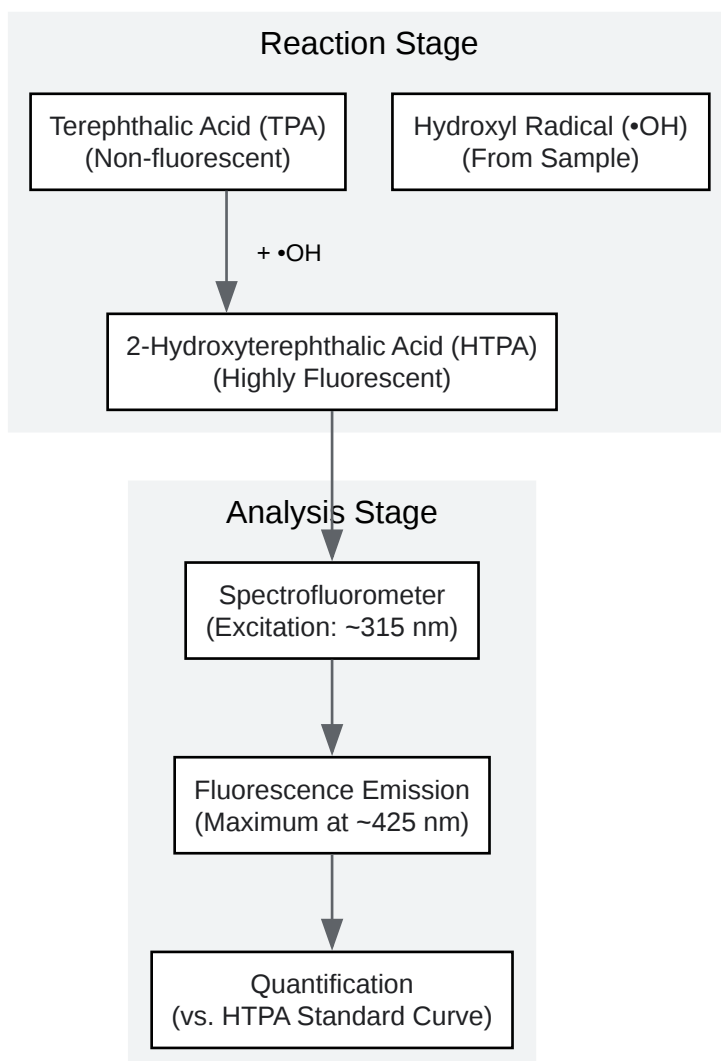
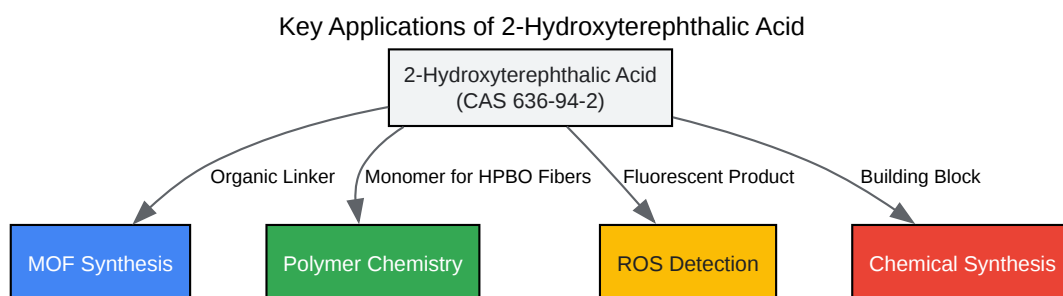
Table 2: Computational Chemistry Data

Descriptor	Value	Source(s)
SMILES	<chem>OC(=O)c1ccc(C(O)=O)c(O)c1</chem>	[7]
InChI Key	CDOWNLMZVKJRSC- UHFFFAOYSA-N	[7] [9]
Topological Polar Surface Area (TPSA)	94.83 Å ²	[5]
LogP	0.7886	[5]
Hydrogen Bond Donors	3	[5]
Hydrogen Bond Acceptors	3	[5]
Rotatable Bonds	2	[5]

Primary Uses and Applications

2-Hydroxyterephthalic acid is utilized across several domains of chemical science, primarily driven by its unique structural features.

- **Precursor for Metal-Organic Frameworks (MOFs):** It serves as a functionalized organic linker in the synthesis of MOFs.^[15] The presence of the hydroxyl group allows for post-synthetic modification and can influence the sorption and selectivity properties of the resulting framework.^[7] These materials have applications in gas storage, separation, and catalysis.^[7]^[15]
- **Polymer Chemistry:** The compound is a monomer used in the synthesis of high-performance polymers.^{[1][4]} Notably, it is a monomer for hydroxyl-modified poly(p-phenylenebenzobisoxazole) (HPBO) fibers, which exhibit enhanced photostability and are used in the aerospace and automotive industries.^{[1][16]}
- **Fluorescent Probe for Hydroxyl Radicals:** **2-Hydroxyterephthalic acid** is the highly fluorescent product of the reaction between its non-fluorescent precursor, terephthalic acid, and hydroxyl radicals ($\bullet\text{OH}$).^[1] This property is exploited in environmental chemistry, biology, and materials science to detect and quantify these highly reactive oxygen species (ROS).^[1] When excited at approximately 310 nm, it emits a strong fluorescence with a maximum around 425 nm.^[1]
- **Chemical Intermediate:** It is used as a building block for the synthesis of more complex molecules, including pharmaceuticals and agrochemicals.^[1]
- **Proteomics Research:** It is described as a carboxylic acid for use in proteomics research.^[8]



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